

# How to prepare Sirius Red staining solution from powder.

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## Compound of Interest

Compound Name: *Sirius Red*  
Cat. No.: *B10828370*

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## Application Notes and Protocols for Sirius Red Staining For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a Picro-**Sirius Red** staining solution from powder and its application in staining tissue sections to visualize collagen fibers.

### Introduction

Picro-**Sirius Red** staining is a widely used histological technique for the visualization of collagen fibers in tissue sections. The method utilizes **Sirius Red** F3B, a strong anionic dye, dissolved in a saturated aqueous solution of picric acid. The elongated dye molecules bind to collagen fibrils in a parallel fashion, enhancing their natural birefringence.[1] This property makes Picro-**Sirius Red** staining particularly valuable when viewed under polarized light, where different types of collagen can be distinguished based on the color and intensity of the

birefringence. Thicker type I collagen fibers typically appear orange to red, while thinner type III collagen fibers (reticular fibers) appear green.[2]

## Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation of the necessary solutions and the staining protocol.

Table 1: Picro-**Sirius Red** Staining Solution (0.1%)

Component	Amount
Sirius Red F3B (Direct Red 80)	0.5 g
Saturated Aqueous Picric Acid	500 mL

Table 2: Saturated Aqueous Picric Acid Solution (~1.3%)

Component	Amount
Picric Acid	13 g
Distilled Water	1 L

Table 3: Acidified Water (0.5% Acetic Acid)

Component	Amount
Glacial Acetic Acid	5 mL
Distilled Water	1 L

Table 4: Staining and Processing Times

Step	Reagent/Condition	Duration
Deparaffinization & Hydration	Xylene & Ethanol Series	~15-20 minutes
Nuclear Staining (Optional)	Weigert's Hematoxylin	8-10 minutes
Picro-Sirius Red Staining	Picro-Sirius Red Sol.	60 minutes
Washing	Acidified Water	2 changes, brief
Dehydration	Ethanol Series	~5-10 minutes
Clearing	Xylene	2 changes, 5 min each

## Experimental Protocols

### I. Preparation of Solutions

#### A. Saturated Aqueous Picric Acid Solution:

- To prepare a 1-liter solution, carefully weigh 13 grams of picric acid powder.
- Add the picric acid to a 1-liter glass beaker or bottle.
- Add 1 liter of distilled water.
- Stir the solution with a magnetic stirrer until the picric acid is fully dissolved. Some undissolved crystals at the bottom will ensure saturation.
- Safety Note: Picric acid is explosive when dry. Always ensure it is stored and handled according to safety guidelines, typically wetted with water.

#### B. 0.1% Picro-**Sirius Red** Staining Solution:

- Weigh 0.5 grams of **Sirius Red** F3B (also known as Direct Red 80) powder.[\[3\]](#)[\[4\]](#)
- Add the powder to 500 mL of the prepared saturated aqueous picric acid solution.[\[3\]](#)[\[4\]](#)
- Stir until the **Sirius Red** powder is completely dissolved.
- The solution is stable for several years when stored at room temperature.[\[3\]](#)[\[4\]](#)

### C. Acidified Water:

- To a 1-liter container, add 995 mL of distilled water.
- Add 5 mL of glacial acetic acid.[3]
- Mix thoroughly.

## II. Staining Protocol for Paraffin-Embedded Sections

- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5 minutes each.
  - Immerse slides in two changes of 100% ethanol for 3 minutes each.
  - Immerse slides in 95% ethanol for 2 minutes.
  - Immerse slides in 70% ethanol for 2 minutes.
  - Rinse slides in running tap water for 5 minutes.
- Nuclear Staining (Optional):
  - For nuclear counterstaining, immerse slides in Weigert's hematoxylin for 8 minutes.[5]
  - Wash in running tap water for 10 minutes.[5]
- Picro-**Sirius Red** Staining:
  - Immerse slides in the 0.1% Picro-**Sirius Red** solution for 60 minutes at room temperature. [3][5] This ensures equilibrium staining. Shorter times are not recommended.[3][5]
- Washing:
  - Briefly wash the slides in two changes of the 0.5% acidified water.[2][3] This step is crucial to prevent the loss of the dye.[3]
- Dehydration:

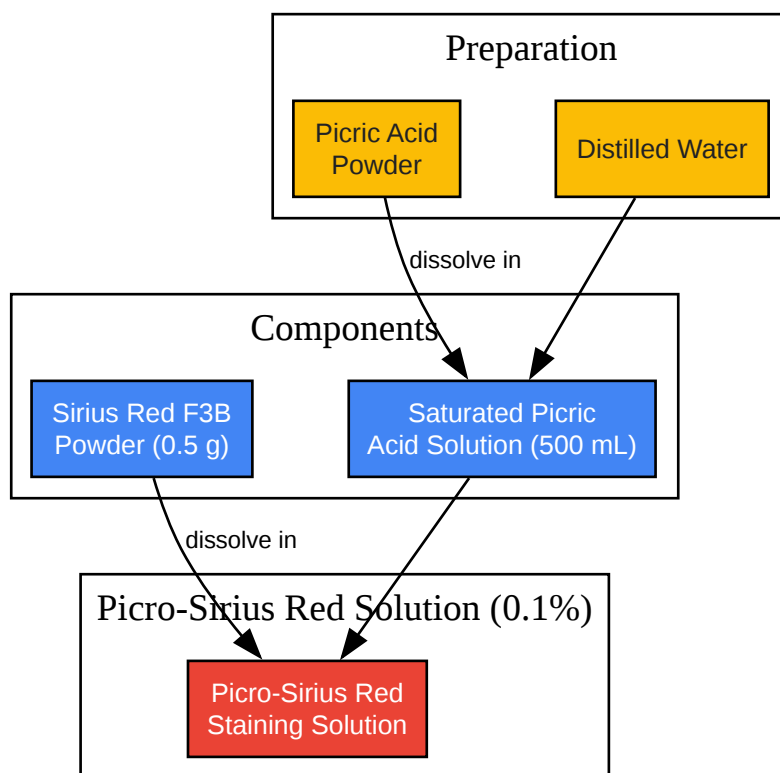
- Immerse slides in three changes of 100% ethanol for 1-2 minutes each.[3]
- Clearing:
  - Immerse slides in two changes of xylene for 5 minutes each.
- Mounting:
  - Apply a coverslip using a resinous mounting medium.

## Visualizations

### Experimental Workflow

Caption: Workflow for Picro-Sirius Red Staining of Tissue Sections.

### Logical Relationship of Reagents



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Caption: Preparation of Picro-Sirius Red Staining Solution.

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